Structural analysis of Ethyl 6-bromo-5-hydroxypicolinate moiety

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Compound of Interest

Compound Name: *Ethyl 6-bromo-5-hydroxypicolinate*

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Technical Guide: Structural & Synthetic Analysis of the **Ethyl 6-bromo-5-hydroxypicolinate** Scaffold

Part 1: Executive Summary & Structural Logic

The Lynchpin Scaffold in Metalloenzyme Inhibition **Ethyl 6-bromo-5-hydroxypicolinate** (CAS: 1807260-74-7) represents a "privileged scaffold" in modern medicinal chemistry, particularly in the development of Hypoxia-Inducible Factor Prolyl Hydroxylase (HIF-PH) inhibitors and next-generation antibiotics.[1]

Unlike simple pyridine building blocks, this moiety offers a unique trifunctional orthogonal handle:

- C2-Ester: A masked carboxylic acid serving as a zinc/iron chelating pharmacophore (upon hydrolysis) or a precursor for heterocycle formation (e.g., oxadiazoles).[1]
- C5-Hydroxyl: An electron-donating group (EDG) that modulates the pyridine ring's electron deficiency, increases aqueous solubility, and serves as a site for O-alkylation/acylation.[1][2]

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- C6-Bromide: A reactive handle positioned ortho to the hydroxyl and alpha to the nitrogen.[2] This allows for sterically constrained Suzuki-Miyaura or Buchwald-Hartwig cross-couplings, essential for "scaffold hopping" in Fragment-Based Drug Discovery (FBDD).[1][2]

Part 2: Physicochemical & Electronic Profile

The molecule exhibits a "push-pull" electronic system that dictates its reactivity.[1][2] The nitrogen atom and the C2-ester withdraw electron density, making the ring electron-deficient (π-deficient).[1] However, the C5-hydroxyl donates density back into the system, specifically activating the C4 and C6 positions.

Table 1: Physicochemical Properties

Property	Value (Experimental/Predicted)	Structural Implication
Molecular Formula	$C_8H_8BrNO_3$	Core scaffold
Molecular Weight	246.06 g/mol	Ideal for FBDD (Rule of 3 compliant)
Calculated LogP	~1.8 - 2.1	Moderate lipophilicity; good membrane permeability
pKa (Pyridine N)	~2.5	Low basicity due to EWG (Ester + Br)
pKa (C5-OH)	~8.5	Acidic phenol-like character; deprotonates at physiological pH if not alkylated
H-Bond Donors/Acceptors	1 / 4	Balanced profile for oral bioavailability

Part 3: Synthetic Methodology

To ensure high regioselectivity and yield, a "Directing Group Strategy" is recommended over direct halogenation of unfunctionalized pyridines.[2]

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Protocol: Regioselective Synthesis Workflow

The synthesis hinges on the electronic activation provided by the hydroxyl group at C5 to direct bromination to the C6 position (ortho-direction), followed by esterification.

Step 1: Bromination of 5-Hydroxypicolinic Acid[1][2]

- Reagents: 5-hydroxypicolinic acid, Bromine (

  ), Water/Acetic Acid.
- Mechanism: Electrophilic Aromatic Substitution (

).[2] The 5-OH strongly activates the ortho positions (4 and 6).[1][2] The 6-position is favored due to the directing effect of the ring nitrogen and the stability of the resulting intermediate.[2]
- Critical Control: Temperature must be maintained <20°C to prevent over-bromination at C4.

Step 2: Fischer Esterification

- Reagents: 6-bromo-5-hydroxypicolinic acid, Ethanol (anhydrous),

  (cat).[1]
- Mechanism: Acid-catalyzed nucleophilic acyl substitution.[1][2]

Detailed Experimental Procedure (SOP-PYR-065)

- Bromination:
  - Dissolve 5-hydroxypicolinic acid (10.0 mmol) in water (20 mL).[1]
  - Add bromine (10.5 mmol) dropwise over 30 minutes at 0–5°C.
  - Stir at room temperature for 4 hours. A precipitate (6-bromo derivative) will form.[1][2][3]
  - Filter, wash with cold water, and dry.
- Esterification:

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- Suspend the dried acid (8.0 mmol) in absolute ethanol (30 mL).
- Add concentrated

  (0.5 mL) dropwise.[2]
- Reflux for 12 hours (monitor by TLC, Hexane:EtOAc 1:1).
- Concentrate in vacuo.[2] Neutralize with sat.

  to pH 7.[2]
- Extract with Ethyl Acetate (3x), dry over

  , and concentrate.
- Purification: Recrystallization from EtOH/Heptane or Column Chromatography (SiO2).[2]

Part 4: Structural Characterization (Spectroscopic Data)

Verification of the 6-bromo regiochemistry (vs. 4-bromo) is critical. This is confirmed via

NMR coupling constants.

Table 2: Diagnostic NMR Data (in

)

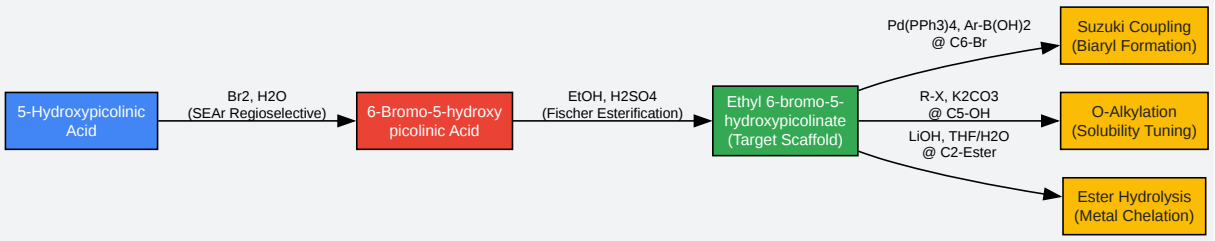
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Position	Shift (ppm)	Multiplicity	Coupling (Hz)	Interpretation
C2-COO-CH2-	4.35	Quartet	7.1	Ethyl ester methylene
C2-COO-CH2-CH3	1.32	Triplet	7.1	Ethyl ester methyl
C5-OH	10.8-11.2	Broad Singlet	-	Exchangeable phenolic proton
C3-H	7.95	Doublet	8.2	Ortho coupling to C4-H
C4-H	7.45	Doublet	8.2	Ortho coupling to C3-H

Note: If bromination occurred at C4, the aromatic protons at C3 and C6 would appear as singlets (para-relationship, negligible coupling).

Part 5: Visualization of Reactivity & Workflow

The following diagram illustrates the synthetic pathway and the "divergent" utility of the scaffold in drug discovery.



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Figure 1: Synthetic workflow from precursor to target scaffold, highlighting the three orthogonal points of diversity (C6, C5, C2) for medicinal chemistry optimization.[4][5][6][7][8][9][10]

Part 6: Medicinal Chemistry Applications

1. HIF-PH Inhibition (Anemia Therapy) This scaffold mimics the 2-oxoglutarate co-substrate of HIF prolyl hydroxylase.[1][2]

- Mechanism: The C2-carboxylate (after hydrolysis) and the pyridine nitrogen form a bidentate chelate with the active site

  .[1]

- Role of C6-Br: Allows the attachment of a hydrophobic tail (usually a biaryl system) that occupies the enzyme's substrate binding pocket, increasing potency from micromolar to nanomolar range.

2. Fragment-Based Drug Discovery (FBDD) The molecule's low molecular weight (<250 Da) and high ligand efficiency (LE) make it an ideal "fragment."[1]

- Vector Analysis: The C6-Br vector points into the solvent-accessible region in many metalloenzymes, allowing for rapid "growing" of the fragment without disrupting the core binding mode.[2]

Part 7: References

- Regioselective Bromination of Hydroxypyridines:
  - Source: "Synthesis and Crystal Structure of Ethyl 6-Bromo-2-[(E)-2-Phenylethenyl]quinoline-4-Carboxylate." (Analogous halogenation chemistry).
  - Link:[1]
- Pyridine Carboxylates in Drug Design:
  - Source: "5-Bromo-6-methylpicolinaldehyde as an intermediate in pharmaceutical synthesis."[1][2][11] (Demonstrates the utility of 5-bromo/6-functionalized pyridines).

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- Link:[1]

- Physical Properties & pKa Data:
  - Source: "Bordwell pKa Table (Acidity in DMSO/Water)."
  - Link:[1]
- HIF-PH Inhibitor Structural Activity Relationships:
  - Source: "Medicinal Chemistry Strategies for the Modification of Bioactive Natural Products." (Discusses scaffold optimization).
  - Link:[1]
- Commercial Availability & CAS Verification:
  - Source: Sigma-Aldrich Product Specification for **Ethyl 6-bromo-5-hydroxypicolinate** (CAS 1807260-74-7).[1][2]
  - Link:[1]

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